

Application Notes and Protocols: Experimental Procedure for Ligand Exchange with AuCl(SMe₂)

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Compound of Interest

Compound Name: *Dimethylsulfide gold chloride*

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Introduction

Chloro(dimethyl sulfide)gold(I), AuCl(SMe₂), is a valuable and versatile precursor in gold chemistry, widely utilized for the synthesis of a diverse range of gold(I) complexes. The lability of the dimethyl sulfide (SMe₂) ligand makes it an excellent leaving group, readily displaced by stronger nucleophiles. This property is extensively exploited in ligand exchange reactions to introduce phosphine, thiol, and other ligands, forming stable Au(I) complexes with applications in catalysis, materials science, and medicinal chemistry.

This document provides detailed experimental protocols for the ligand exchange of AuCl(SMe₂) with phosphine and thiol ligands, a summary of quantitative data for these reactions, and visualizations of the experimental workflow and underlying reaction mechanism.

Ligand Exchange Reactions: An Overview

The fundamental principle of these syntheses is the nucleophilic substitution at the gold(I) center. Stronger ligands (L), such as phosphines (R₃P) or thiolates (RS⁻), displace the weakly coordinated dimethyl sulfide ligand from AuCl(SMe₂). The general scheme for these reactions is as follows:

For Phosphine Ligands: AuCl(SMe₂) + PPh₃ → AuCl(PPh₃) + SMe₂

For Thiol Ligands (in the presence of a base): $\text{AuCl(SMe}_2\text{)} + \text{RSH} + \text{Et}_3\text{N} \rightarrow \text{Au(SR)} + \text{Et}_3\text{N}\cdot\text{HCl} + \text{SMe}_2$

These reactions are typically performed in organic solvents at room temperature. The choice of solvent and reaction conditions can influence the reaction rate and the yield of the desired product.

Data Presentation

The following tables summarize representative quantitative data for ligand exchange reactions with $\text{AuCl(SMe}_2\text{)}$ and analogous gold(I) precursors.

Table 1: Ligand Exchange with Phosphine Ligands

Incoming Ligand (L)	Gold Precursor	Stoichiometry (Au:L)	Solvent	Temperature (°C)	Reaction Time	Yield (%)	Reference
2-(diphenyl phosphino)ethanamine	$[\text{Au}(\text{tht})\text{Cl}]$	1:1	Dichloromethane	Room Temp.	3 h	>90% (qualitative)	[1][2]
Triphenyl phosphine (PPh_3)	$[\text{AuCl(SMe}_2\text{)}]$	1:1	Dichloromethane	Room Temp.	Overnight	High	[3]
Guanidine-tagged triphenyl phosphine	$[\text{AuCl(SMe}_2\text{)}]$	1:1	Dichloromethane	Room Temp.	Overnight	High	[3]

Note: $[\text{Au}(\text{tht})\text{Cl}]$ (tht = tetrahydrothiophene) is an analogous precursor to $[\text{AuCl(SMe}_2\text{)}]$ and reacts similarly.

Table 2: Ligand Exchange with Thiol Ligands

Incoming Ligand (RSH)	Gold Precursor	Stoichiometry (Au:RS H:Base)	Base	Solvent	Temperature (°C)	Reaction Time	Yield (%)	Reference
Acetylated 2-gluconamide ethane thiol	Complex 1*	1:1:1.1	Triethylamine	Dichloromethane	Room Temp.	Overnight	84	[1][2]
Acetylated 2-gluconamide ethane thiol	Complex 2**	1:1:1.1	Triethylamine	Dichloromethane	Room Temp.	Overnight	87	[1][2]
Generic Thiol	Chloropyridine gold(I)	1:1:1.1	Triethylamine	Dichloromethane	Room Temp.	Overnight	Not specified	[4]

*Complex 1: [2-(diphenylphosphino)ethyl]amine gold(I) chloride[1][2] **Complex 2: [3-(diphenylphosphino)propyl]amine gold(I) chloride[1][2]

Experimental Protocols

Protocol 1: Synthesis of a Gold(I)-Phosphine Complex - Chloro(triphenylphosphine)gold(I) (AuCl(PPh₃))

This protocol details the synthesis of a common gold(I)-phosphine complex via the displacement of the dimethyl sulfide ligand.

Materials:

- Chloro(dimethyl sulfide)gold(I) ($\text{AuCl}(\text{SMe}_2)$)
- Triphenylphosphine (PPh_3)
- Dichloromethane (CH_2Cl_2)
- Hexane
- Standard laboratory glassware (e.g., round-bottom flask, magnetic stirrer, filtration apparatus)

Procedure:

- In a round-bottom flask, dissolve Chloro(dimethyl sulfide)gold(I) (1 equivalent) in dichloromethane.
- To this solution, add a solution of triphenylphosphine (1 equivalent) in dichloromethane dropwise while stirring at room temperature.
- Stir the reaction mixture at room temperature overnight.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, reduce the solvent volume under reduced pressure.
- Add hexane to the concentrated solution to precipitate the product.
- Collect the white precipitate by suction filtration.
- Wash the precipitate with hexane and dry it under vacuum.
- Characterize the final product using appropriate analytical techniques (e.g., NMR, IR, Mass Spectrometry).

Protocol 2: Synthesis of a Gold(I)-Thiolate Complex

This protocol describes the synthesis of a generic gold(I)-thiolate complex by reacting $\text{AuCl}(\text{SMe}_2)$ with a thiol in the presence of a base.[\[1\]](#)[\[2\]](#)[\[4\]](#)

Materials:

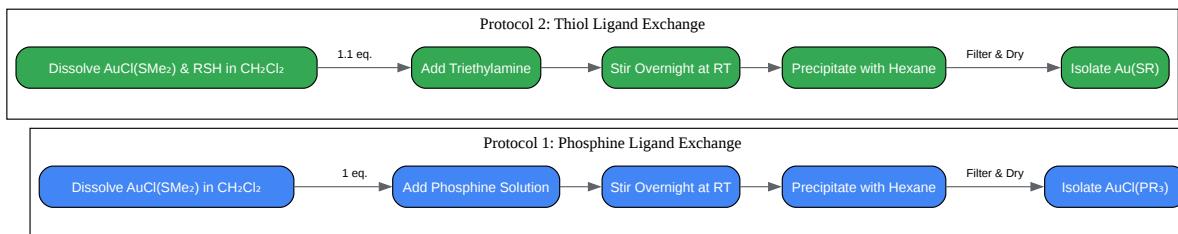
- Chloro(dimethyl sulfide)gold(I) (AuCl(SMe₂))
- Desired thiol (RSH)
- Triethylamine (Et₃N)
- Dichloromethane (CH₂Cl₂)
- Hexane
- Standard laboratory glassware

Procedure:

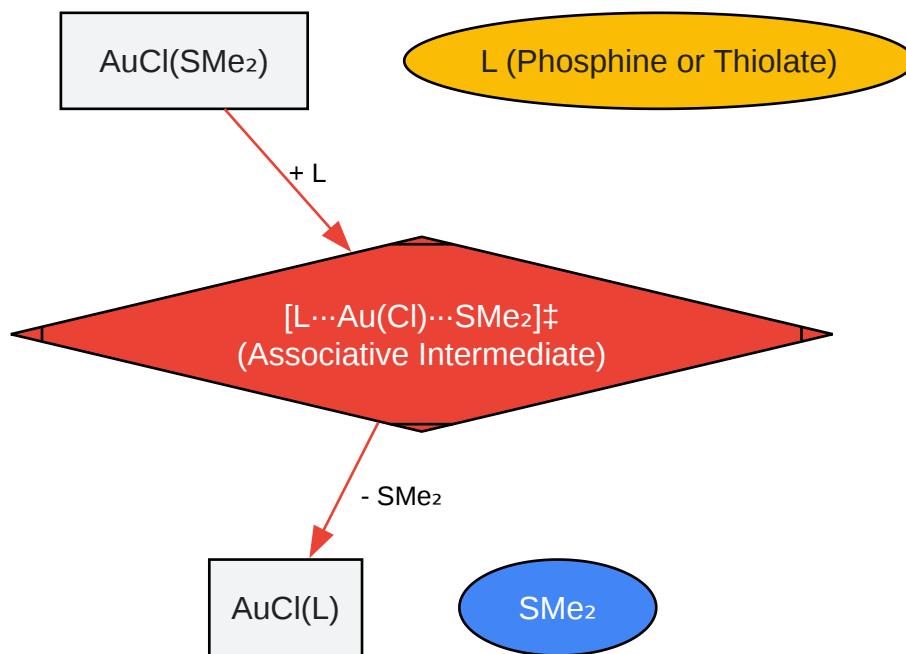
- Dissolve Chloro(dimethyl sulfide)gold(I) (1 equivalent) and the desired thiol (1 equivalent) in dichloromethane in a round-bottom flask.
- Add triethylamine (1.1 equivalents) to the solution.
- Stir the reaction mixture at room temperature overnight.[1][2]
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, add hexane to the reaction mixture to precipitate the product.[1][2]
- Collect the white precipitate by suction filtration.[1][2]
- Wash the precipitate with hexane and dry it under vacuum.[1][2]
- Characterize the final product using appropriate analytical techniques (e.g., NMR, IR, Mass Spectrometry).

Mandatory Visualization

The following diagrams illustrate the experimental workflow and the proposed mechanism for the ligand exchange reaction.

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Caption: Experimental workflows for phosphine and thiol ligand exchange.

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Caption: Associative (SN2-like) mechanism for ligand exchange at $\text{Au}(\text{I})$.

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